

# A Comprehensive Technical Guide to Nickel Selenate: Anhydrous and Hexahydrate Forms

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## Compound of Interest

Compound Name: Nickel selenate

Cat. No.: B085847

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This technical guide provides an in-depth overview of the chemical and physical properties of **nickel selenate** in its anhydrous and hexahydrate forms. It is intended for researchers, scientists, and professionals in the field of drug development and materials science who require detailed information on this inorganic compound. This document outlines its key characteristics, a standard synthesis protocol, and a visualization of its thermal decomposition pathway.

## Core Properties and Identification

Nickel(II) selenate ( $\text{NiSeO}_4$ ) is a nickel salt of selenic acid. It is most commonly encountered in its hydrated form, **nickel selenate** hexahydrate, which is a green crystalline solid.<sup>[1][2]</sup> The anhydrous form can be obtained through the dehydration of its hydrated counterpart.

## Quantitative Data Summary

The following table summarizes the key quantitative data for both the anhydrous and hexahydrate forms of **nickel selenate** for easy comparison.

Property	Nickel Selenate Anhydrous	Nickel Selenate Hexahydrate
CAS Number	15060-62-5[1][3]	10101-99-2[1][3]
Molecular Formula	NiSeO <sub>4</sub>	NiSeO <sub>4</sub> ·6H <sub>2</sub> O
Molar Mass	201.64 g/mol [3]	309.74 g/mol
Appearance	Green solid[1]	Green tetragonal crystals[1][2]
Density	4.8 g/cm <sup>3</sup> [3]	2.314 g/cm <sup>3</sup> [1][3]
Crystal Structure	Not specified	Tetragonal, space group P4 <sub>1</sub> 2 <sub>1</sub> 2[1][2]
Solubility in Water	Soluble	350 g/L at 20 °C[3]

## Experimental Protocols

A standard and straightforward method for the laboratory synthesis of **nickel selenate** is through the reaction of nickel(II) carbonate with selenic acid.[1][3]

## Synthesis of Nickel Selenate

Objective: To synthesize nickel(II) selenate via the reaction of nickel(II) carbonate and selenic acid.

Materials:

- Nickel(II) carbonate (NiCO<sub>3</sub>)
- Selenic acid (H<sub>2</sub>SeO<sub>4</sub>)
- Deionized water
- Beakers
- Stirring rod
- Heating plate

- pH indicator paper
- Crystallization dish
- Filtration apparatus (e.g., Büchner funnel and flask)
- Drying oven

#### Methodology:

- In a well-ventilated fume hood, carefully add a stoichiometric amount of solid nickel(II) carbonate to a solution of selenic acid in a beaker with gentle stirring. The reaction will produce carbon dioxide gas, so the addition should be done slowly to control effervescence.
- The reaction proceeds according to the following equation:  $\text{NiCO}_3 + \text{H}_2\text{SeO}_4 \rightarrow \text{NiSeO}_4 + \text{H}_2\text{O} + \text{CO}_2 (\text{g})$ <sup>[1]</sup>
- Continue stirring the mixture until the evolution of  $\text{CO}_2$  ceases, indicating the completion of the reaction. The resulting solution will be a clear green color.
- Gently heat the solution to concentrate it and promote crystallization upon cooling.
- Allow the concentrated solution to cool slowly in a crystallization dish. Green crystals of **nickel selenate** hexahydrate will form.
- Separate the crystals from the mother liquor by vacuum filtration.
- Wash the crystals with a small amount of cold deionized water to remove any remaining impurities.
- Dry the crystals in a low-temperature oven or a desiccator to obtain the final product.

## Thermal Decomposition Pathway

**Nickel selenate** hexahydrate undergoes a multi-step decomposition upon heating.<sup>[1][2]</sup> This process involves dehydration followed by the breakdown of the anhydrous salt.



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## References

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to Nickel Selenate: Anhydrous and Hexahydrate Forms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085847#cas-number-for-nickel-selenate-anhydrous-and-hexahydrate]

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